

Spectroscopic Characterization of 5-[4-(methylsulfonyl)phenyl]-2H-tetrazole: A Technical Guide

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Compound of Interest

Compound Name: 5-[4-(methylsulfonyl)phenyl]-2H-tetrazole

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This technical guide provides a detailed analysis of the spectroscopic data for the compound **5-[4-(methylsulfonyl)phenyl]-2H-tetrazole**, a molecule of significant interest in medicinal chemistry and drug development. As a bioisostere for carboxylic acids, the tetrazole moiety offers improved metabolic stability and pharmacokinetic properties.^[1] The inclusion of a methylsulfonyl group, a common pharmacophore, further enhances its potential biological activity. A thorough understanding of its spectroscopic signature is paramount for unambiguous identification, purity assessment, and quality control in research and development settings.

This document will delve into the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data expected for this compound. While a complete, published experimental dataset for this specific molecule is not readily available, this guide will leverage data from the closely related analogue, 5-[(4-methylphenyl)sulfonyl]-1-phenyl-1H-tetrazole, and established principles of spectroscopic interpretation for tetrazole-containing compounds to provide a comprehensive and predictive analysis.^[2]

Molecular Structure and Key Features

A clear understanding of the molecular structure is fundamental to interpreting its spectroscopic data.

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References

- 1. rsc.org [rsc.org]
- 2. researchgate.net [researchgate.net]
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